

# Application Notes and Protocols: Furfuryl Hexanoate in Fragrance Formulations

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## Compound of Interest

Compound Name: Furfuryl hexanoate

Cat. No.: B1593814

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## Introduction

**Furfuryl hexanoate** (CAS No. 39252-02-3) is an ester recognized for its potent and multifaceted aroma profile.[1] While primarily utilized as a flavoring agent, its unique olfactory characteristics present potential applications in fragrance formulations. This document provides detailed application notes and protocols for the evaluation and use of **furfuryl hexanoate** in fragrance compositions, with a focus on its scent profile, stability, and potential role in fragrance creation.

**Furfuryl hexanoate** is characterized by a pleasant fruity aroma.[1] Its scent is further described as having green, fatty, musty, and waxy nuances.[2] This complexity allows it to be a versatile component, capable of adding richness and a natural quality to fragrance accords.

It is critical to note the regulatory landscape surrounding furan derivatives. Furfuryl alcohol, a precursor to **furfuryl hexanoate**, is prohibited for use as a fragrance ingredient by the International Fragrance Association (IFRA). While there is no specific IFRA standard for **furfuryl hexanoate**, its use in fragrances may be approached with caution by the industry. However, it has been evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) for use as a flavoring substance with no safety concerns at current intake levels.[3] This suggests a profile of low toxicity when ingested.[1]

## Data Presentation

**Table 1: Physicochemical Properties of Furfuryl Hexanoate**

Property	Value	Source
Molecular Formula	C11H16O3	PubChem
Molecular Weight	196.24 g/mol	PubChem
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	224-225 °C at 760 mmHg	The Good Scents Company
Flash Point	107.22 °C	The Good Scents Company
Specific Gravity	1.003 - 1.013 @ 25°C	The Good Scents Company
Refractive Index	1.452 - 1.458 @ 20°C	The Good Scents Company
Solubility	Soluble in alcohol; sparingly soluble in water	The Good Scents Company

**Table 2: Olfactory Profile of Furfuryl Hexanoate**

Odor Aspect	Description	Source
Primary	Fruity	[1]
Secondary	Green, Fatty, Musty, Waxy	[2]

## Application in Fragrance Formulations

**Furfuryl hexanoate's** primary role in a fragrance formulation would be as a modifier and enhancer, likely in the top to middle notes. Its green and fruity facets can provide a natural-smelling lift to compositions, while its waxy and fatty undertones can add complexity and depth.

## Hypothetical Fragrance Accord: "Green Pear and Freesia"

This accord demonstrates how **furfuryl hexanoate** could be used to create a fresh, fruity-floral scent.

Ingredient	Parts (by weight)	Olfactory Contribution
Top Notes		
Bergamot Oil	150	Bright, citrusy opening
Lemon Oil	100	Fresh, zesty top note
Furfuryl Hexanoate	20	Green, fruity (pear-like), waxy nuance
Cis-3-Hexenyl Acetate	10	Sharp, green, cut-grass effect
Middle Notes		
Linalool	120	Floral (lily-of-the-valley), slightly citrusy
Hedione® (Methyl Dihydrojasmonate)	200	Diffusive, transparent floral (jasmine)
Freesia Accord	150	Sweet, floral, slightly peppery
Phenyl Ethyl Alcohol	80	Rose, floral
Base Notes		
Galaxolide® (50% in BB)	100	Clean, floral musk
Iso E Super®	50	Woody, ambery, smooth
Vetiver Acetate	20	Clean, woody, slightly grassy
Total	1000	

In this hypothetical accord, **furfuryl hexanoate** is used at a low concentration (2%) to introduce a natural, slightly under-ripe pear note with a waxy texture, complementing the sharp greenness of cis-3-hexenyl acetate and bridging the fruity top notes with the floral heart.

## Experimental Protocols

## Olfactory Evaluation Protocol

Objective: To systematically evaluate the odor profile of **furfuryl hexanoate**.

Materials:

- **Furfuryl hexanoate** (high purity)
- Ethanol (perfumer's grade, odorless)
- Glass vials with caps
- Pipettes
- smelling strips

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **furfuryl hexanoate** in ethanol: 10%, 1%, and 0.1% (w/w).
- Labeling: Label each vial clearly with the concentration.
- Olfactory Assessment:
  - Dip a clean smelling strip into the 0.1% dilution, ensuring not to oversaturate.
  - Wave the strip gently under the nose and record initial impressions (top notes).
  - Evaluate the scent evolution on the strip at regular intervals (e.g., 5 min, 15 min, 1 hr, 4 hrs) to assess the middle and base notes.
  - Repeat the process for the 1% and 10% dilutions, noting any changes in odor character and intensity.
- Odor Description: Use a standardized vocabulary to describe the scent, noting facets such as fruity, green, waxy, fatty, and any other perceived characteristics.

## Stability Testing Protocol

Objective: To assess the stability of **furfuryl hexanoate** in a fragrance base under accelerated aging conditions.

Materials:

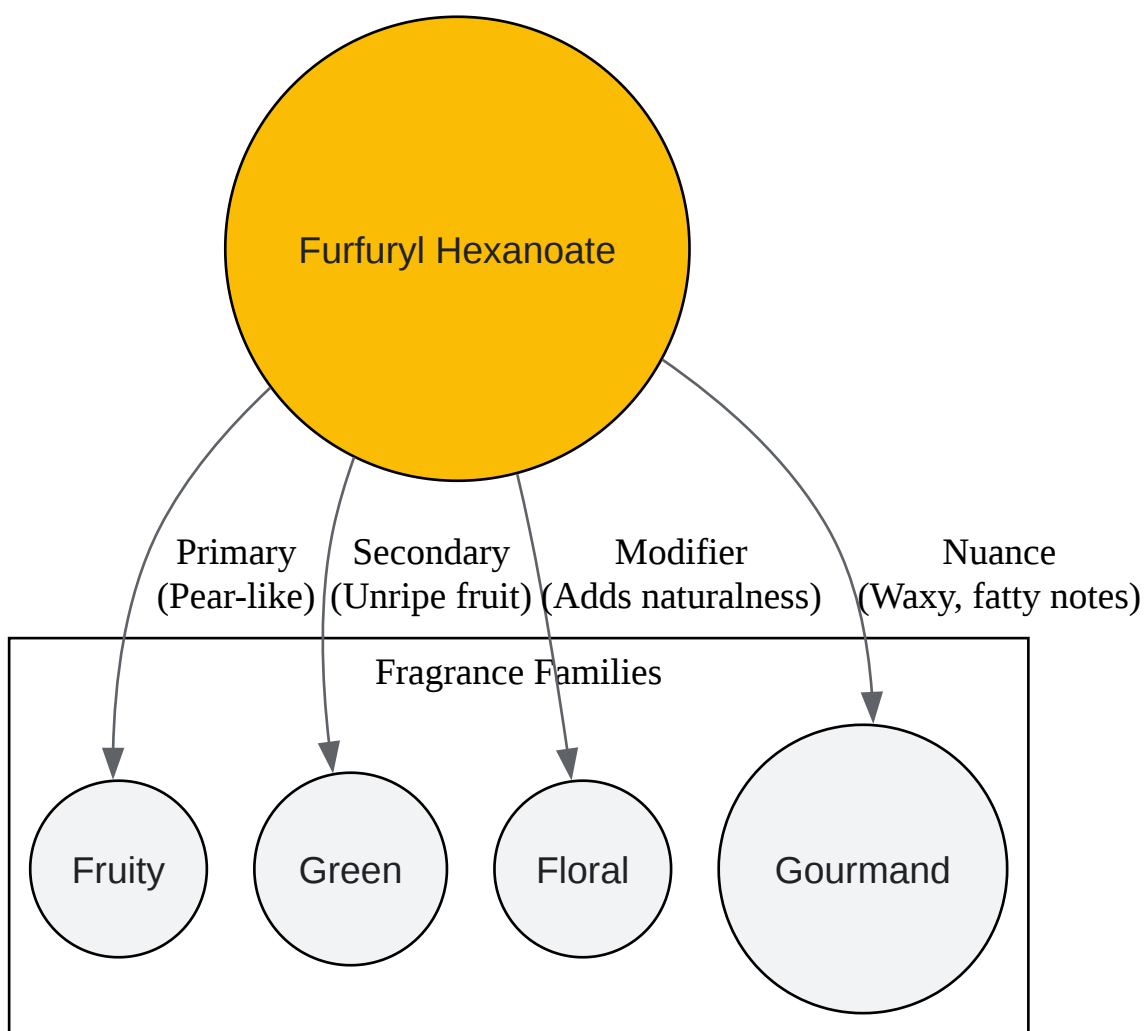
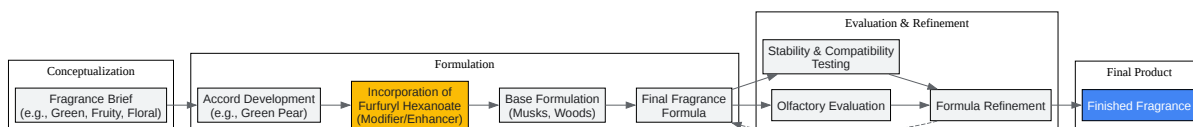
- **Furfuryl hexanoate**
- Fragrance base (e.g., a simple floral or citrus accord in ethanol)
- Control sample (fragrance base without **furfuryl hexanoate**)
- Glass bottles with airtight caps
- Oven capable of maintaining  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- UV light cabinet
- Refrigerator ( $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )

Procedure:

- Sample Preparation: Prepare two sets of samples:
  - Test Sample: Fragrance base containing a known concentration of **furfuryl hexanoate** (e.g., 1%).
  - Control Sample: Fragrance base without **furfuryl hexanoate**.
- Storage Conditions: Store the samples under the following conditions for a period of 4 weeks:
  - Accelerated Aging (Heat): In an oven at  $40^{\circ}\text{C}$ .
  - Light Exposure: In a UV light cabinet at room temperature.
  - Cold Storage: In a refrigerator at  $4^{\circ}\text{C}$ .

- Room Temperature: At ambient temperature (20-25°C) as a reference.
- Evaluation: At weekly intervals, evaluate both the test and control samples for:
  - Color: Visual inspection for any changes.
  - Clarity: Visual inspection for any precipitation or cloudiness.
  - Odor: Olfactory assessment by a trained panel or individual to detect any changes in the scent profile. Compare the test sample to the room temperature reference and the control sample.
- Data Recording: Document all observations in a structured table.

## Visualizations



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